

# Personal protective equipment for handling 2'-Methyl-2,2,2-trifluoroacetophenone

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## Compound of Interest

Compound Name:	2'-Methyl-2,2,2-trifluoroacetophenone
Cat. No.:	B1317214

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## Essential Safety and Handling Guide for 2'-Methyl-2,2,2-trifluoroacetophenone

This guide provides crucial safety and logistical information for the handling and disposal of **2'-Methyl-2,2,2-trifluoroacetophenone**, tailored for researchers, scientists, and drug development professionals. Following these procedures is essential for ensuring laboratory safety.

### Chemical Profile:

Property	Value
Chemical Name	2'-Methyl-2,2,2-trifluoroacetophenone
Synonyms	1-(o-tolyl)-2,2,2-trifluoroethanone, 4-(Trifluoroacetyl)toluene
CAS Number	341-39-9
Molecular Formula	C <sub>9</sub> H <sub>7</sub> F <sub>3</sub> O
Hazards	Irritating to skin, eyes, and respiratory system. May be harmful if inhaled or swallowed. <a href="#">[1]</a> <a href="#">[2]</a> The health risks of this compound have not been fully determined.

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. The following table summarizes the required equipment.

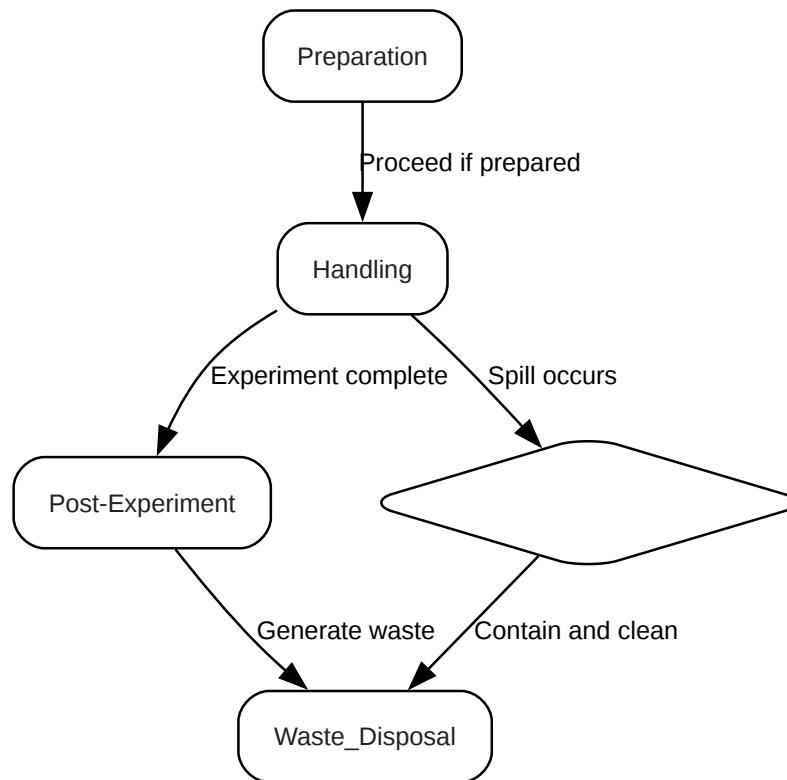
Body Part	Required PPE
Eyes/Face	Splash goggles or safety glasses with side shields are required. A face shield may be necessary for splash-prone operations. <a href="#">[3]</a> <a href="#">[4]</a>
Skin	A lab coat, chemical-resistant gloves, and protective clothing are necessary. Boots are also recommended. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Hands	Chemical-resistant gloves are required. It is important to inspect gloves for any signs of degradation before use. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Respiratory	A NIOSH/MSHA-approved vapor respirator should be used, especially if working outside of a fume hood or if irritation is experienced. <a href="#">[3]</a> <a href="#">[4]</a> Positive-pressure supplied-air respirators might be necessary for high airborne contaminant concentrations. <a href="#">[4]</a>

## Operational and Disposal Plans

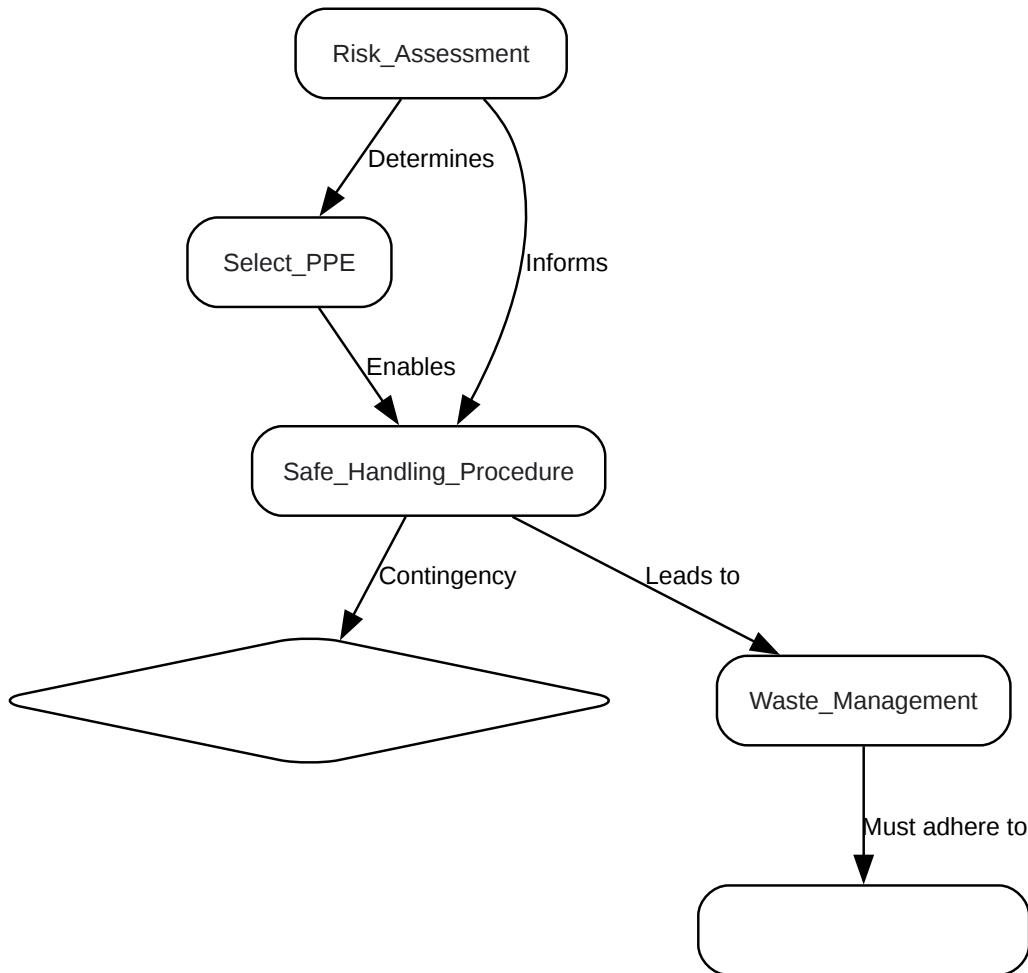
A systematic approach to handling and disposal is critical for safety.

## Experimental Workflow

## Experimental Workflow for Handling 2'-Methyl-2,2,2-trifluoroacetophenone



## Safety Protocol Logic for 2'-Methyl-2,2,2-trifluoroacetophenone

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